

Physical properties of D-Threitol melting point and solubility.

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Compound of Interest

Compound Name: *D-Threitol*

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A Technical Guide to the Physical Properties of D-Threitol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **D-Threitol**, a four-carbon sugar alcohol with significant applications in chemical synthesis and biological systems. This document outlines its melting point and solubility characteristics, provides detailed experimental protocols for their determination, and presents a key biosynthetic pathway.

Core Physical Properties

D-Threitol, with the systematic name (2R,3R)-butane-1,2,3,4-tetrol, is a white, solid compound. [1] Its physical characteristics are crucial for its application in various scientific and industrial fields.

Melting Point

The melting point of **D-Threitol** is consistently reported to be in the range of 88-90 °C.[1][2][3] This sharp melting range is indicative of a pure substance.

Solubility

D-Threitol's solubility is dictated by its four hydroxyl groups, which allow for extensive hydrogen bonding. It is highly soluble in water and has limited solubility in less polar organic solvents.[\[1\]](#)

Table 1: Quantitative Solubility of **D-Threitol**

Solvent	Solubility	Notes
Water	~1160 g/L	Predicted value. [4] Another source indicates a solubility of 50 mg/mL for DL-Threitol, the racemic mixture.
Dimethyl Sulfoxide (DMSO)	250 mg/mL	Requires sonication to achieve. [5]
Methanol	Slightly Soluble	Quantitative data not readily available. [2]
Ethanol	Slightly Soluble	Quantitative data not readily available.
Ethyl Ether	Insoluble	
Benzene	Insoluble	

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of polyols like **D-Threitol**.

Melting Point Determination

The melting point of **D-Threitol** can be accurately determined using a capillary melting point apparatus.

Methodology:

- Sample Preparation: A small amount of finely powdered **D-Threitol** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range represents the melting point.
- Purity Check: A narrow melting range (0.5-1 °C) is indicative of high purity. Impurities tend to depress and broaden the melting range.

Solubility Determination

The equilibrium solubility of **D-Threitol** in a given solvent can be determined using the isothermal shake-flask method.

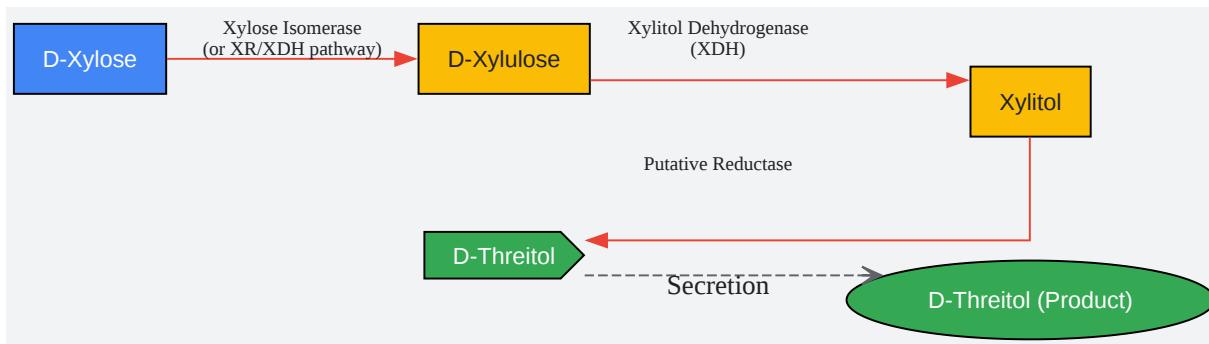
Methodology:

- Sample Preparation: An excess amount of **D-Threitol** is added to a known volume of the solvent in a sealed container (e.g., a screw-cap vial).
- Equilibration: The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached.
- Phase Separation: The saturated solution is allowed to stand undisturbed at the same constant temperature until the undissolved solid has settled.
- Sampling and Analysis: A known volume of the clear supernatant is carefully withdrawn using a filtered syringe to avoid aspirating any solid particles.
- Quantification: The concentration of **D-Threitol** in the sampled solution is determined using a suitable analytical technique, such as gravimetric analysis (after solvent evaporation), high-performance liquid chromatography (HPLC), or gas chromatography (GC) after derivatization.

- Calculation: The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

Biosynthetic Pathway of D-Threitol

D-Threitol can be synthesized from D-xylose through a metabolic engineering approach in yeast. The following diagram illustrates a key fermentation pathway.

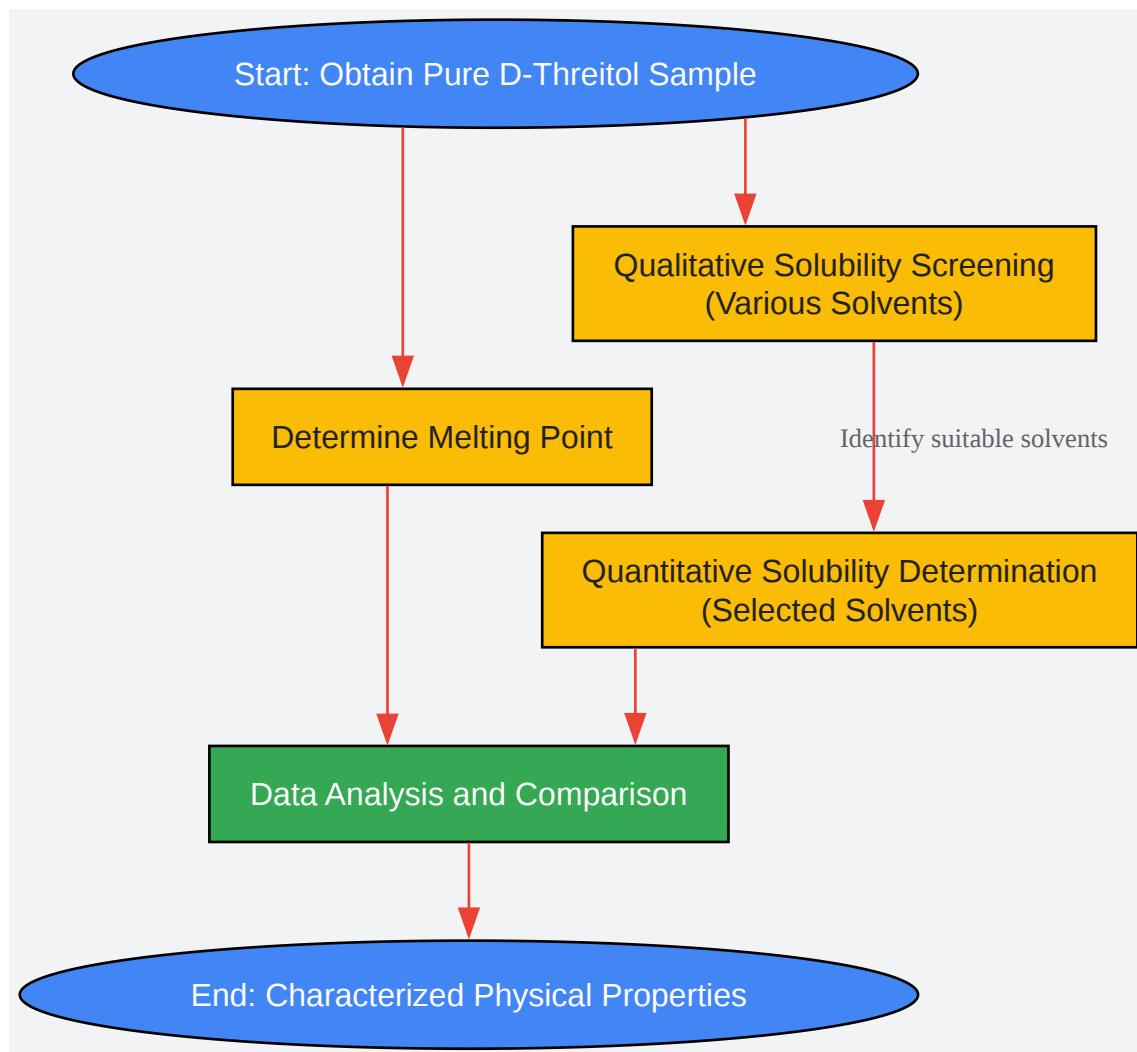


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Caption: Biosynthesis of **D-Threitol** from D-Xylose in Engineered Yeast.

Logical Workflow for Physical Property Determination

The following diagram outlines the logical workflow for characterizing the physical properties of a compound like **D-Threitol**.



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Caption: Workflow for Determining Physical Properties of **D-Threitol**.

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